

# Application Notes and Protocols for SU5402 (GMP) Administration in Mouse Models

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## Compound of Interest

Compound Name: SU 5402 (GMP)

Cat. No.: B1684518

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## Introduction

SU5402 is a potent, multi-targeted receptor tyrosine kinase (RTK) inhibitor with demonstrated efficacy in preclinical mouse models of cancer and other diseases.<sup>[1][2]</sup> Primarily targeting Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), Fibroblast Growth Factor Receptor 1 (FGFR1), and Platelet-Derived Growth Factor Receptor Beta (PDGFR $\beta$ ), SU5402 effectively inhibits key signaling pathways involved in angiogenesis, cell proliferation, and survival.<sup>[2][3]</sup> These application notes provide detailed protocols for the preparation and administration of SU5402 in mouse models, summarize key quantitative data, and illustrate the associated signaling pathways and experimental workflows.

## Mechanism of Action

SU5402 functions as an ATP-competitive inhibitor at the catalytic domain of its target RTKs. By blocking the phosphorylation of these receptors, SU5402 prevents the activation of downstream signaling cascades, including the MAPK/ERK and PI3K/Akt pathways, which are crucial for tumor growth and angiogenesis.

## Data Presentation

### Inhibitory Activity of SU5402

Target	IC <sub>50</sub> (nM)	Reference
VEGFR2	20	
FGFR1	30	
PDGFR $\beta$	510	

## In Vivo Efficacy of SU5402 in Mouse Models

Mouse Model	Cell Line	Dosage and Administration	Key Findings	Reference
Xenograft	Various Tumor Cell Lines	25 mg/kg/day, i.p.	Inhibition of subcutaneous tumor growth	
Cystic Fibrosis	$\Delta$ F508-CFTR homozygous	25 mg/kg/day, i.p. for 1 week	Partial rescue of saliva secretion	
Urothelial Carcinoma	MGH-U3, RT112, SW780	20 mg/kg, i.p.	Significant delay in tumor growth	

## Experimental Protocols

### Preparation of SU5402 for In Vivo Administration

Materials:

- SU5402 (GMP grade)
- Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 300 (PEG300), sterile
- Tween-80, sterile
- Saline (0.9% NaCl), sterile
- Corn oil, sterile

- Sterile vials and syringes

#### Protocol 1: DMSO/Corn Oil Formulation

- Prepare a stock solution of SU5402 in DMSO. For example, create a 9 mg/mL stock solution. Ensure the SU5402 is completely dissolved.
- For a 1 mL final injection volume, aseptically add 50 µL of the 9 mg/mL SU5402 stock solution to 950 µL of sterile corn oil.
- Vortex the solution thoroughly to ensure a uniform suspension.
- This formulation should be prepared fresh before each administration.

#### Protocol 2: Aqueous Formulation

- Prepare a stock solution of SU5402 in DMSO.
- In a sterile tube, add the required volume of the SU5402 stock solution to achieve the final desired concentration.
- Add the following sterile excipients in the specified order, vortexing after each addition:
  - 10% DMSO (including the volume of the drug stock)
  - 40% PEG300
  - 5% Tween-80
  - 45% Saline
- Ensure the final solution is clear and homogenous before administration.

## In Vivo Administration Protocol

#### Animal Models:

- Appropriate mouse strains for the specific disease model (e.g., nude mice for xenografts).

- Animals should be acclimated and handled according to approved institutional animal care and use committee (IACUC) protocols.

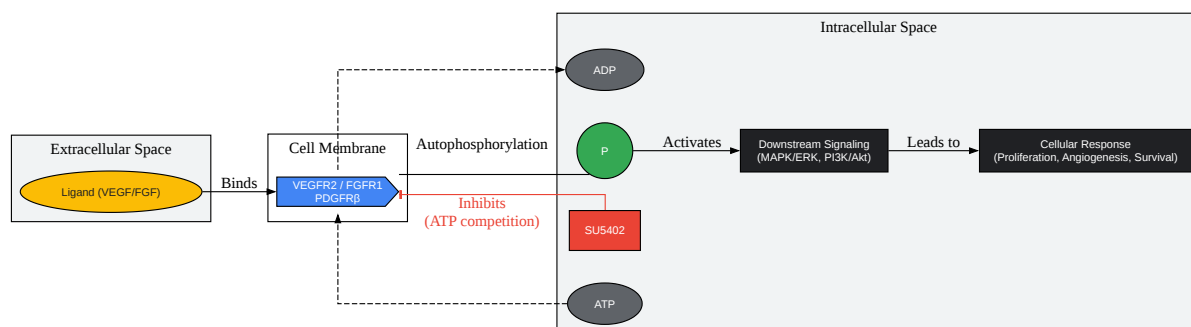
#### Administration:

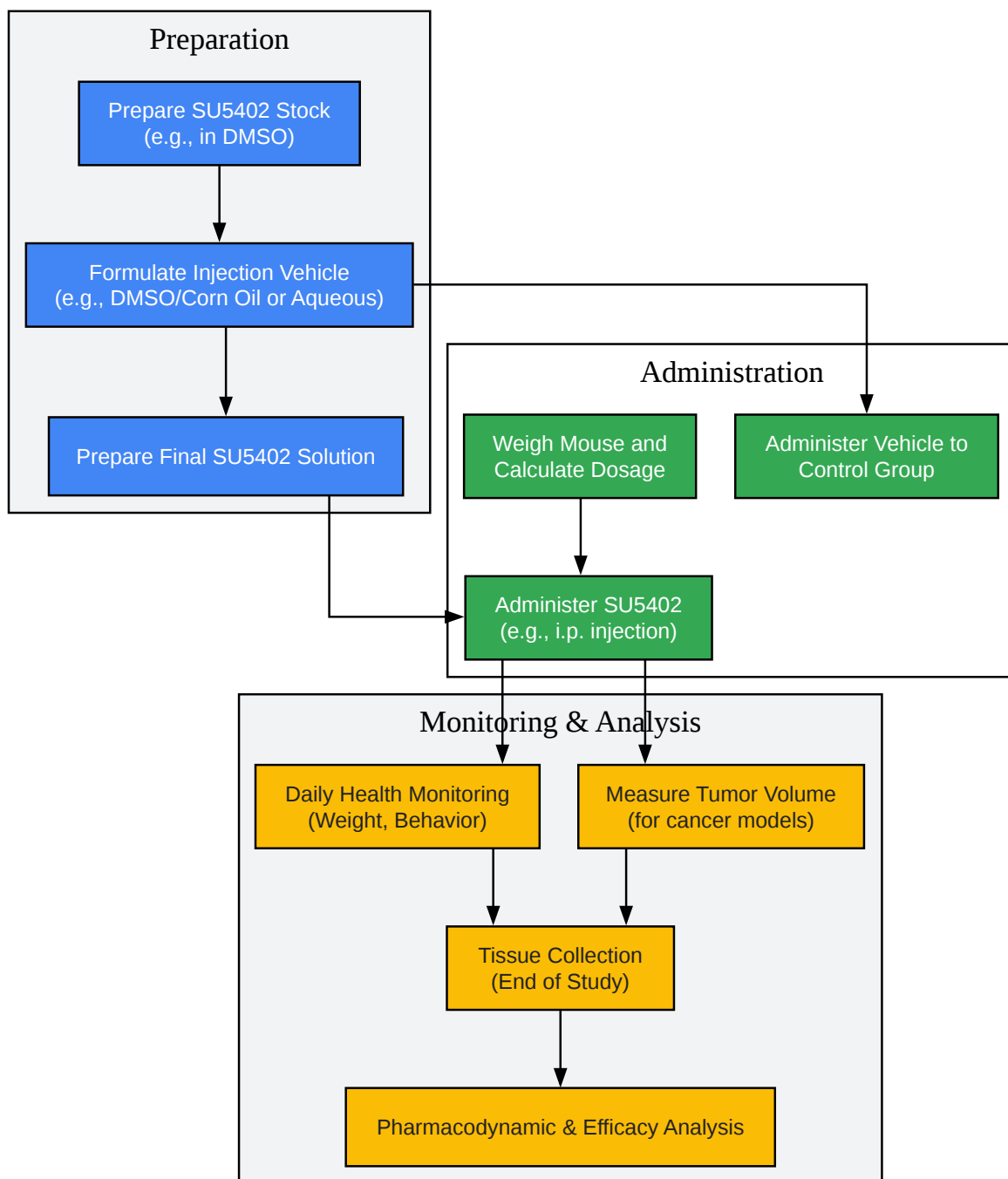
- Dosage: A commonly used dosage is 25 mg/kg body weight. The dosage should be adjusted based on the animal's daily weight.
- Route of Administration: Intraperitoneal (i.p.) injection is a common and effective route. Subcutaneous (s.c.) administration can also be used.
- Frequency: Daily administration is typical for many tumor models.
- Procedure (i.p. injection):
  - Gently restrain the mouse.
  - Locate the injection site in the lower right or left quadrant of the abdomen.
  - Insert a 25-27 gauge needle at a 15-20 degree angle to avoid puncturing internal organs.
  - Slowly inject the SU5402 formulation.
  - Monitor the animal for any immediate adverse reactions.
- Control Group: Administer the vehicle solution (without SU5402) to the control group using the same volume, route, and frequency.

#### Monitoring:

- Monitor animal health daily, including body weight, food and water intake, and any signs of toxicity (e.g., lethargy, ruffled fur).
- For tumor models, measure tumor volume regularly (e.g., every 2-3 days) using calipers.
- At the end of the study, collect tissues for pharmacodynamic and efficacy analysis (e.g., histology, western blotting for target phosphorylation).

## Visualizations





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